

# How to overcome matrix effects in 5-Deoxystrigol analysis

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## Compound of Interest

Compound Name: 5-Deoxystrigol

Cat. No.: B197688

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## Technical Support Center: 5-Deoxystrigol Analysis

Welcome to the technical support center for **5-Deoxystrigol** analysis. This resource provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals overcome common challenges, with a focus on mitigating matrix effects in complex samples.

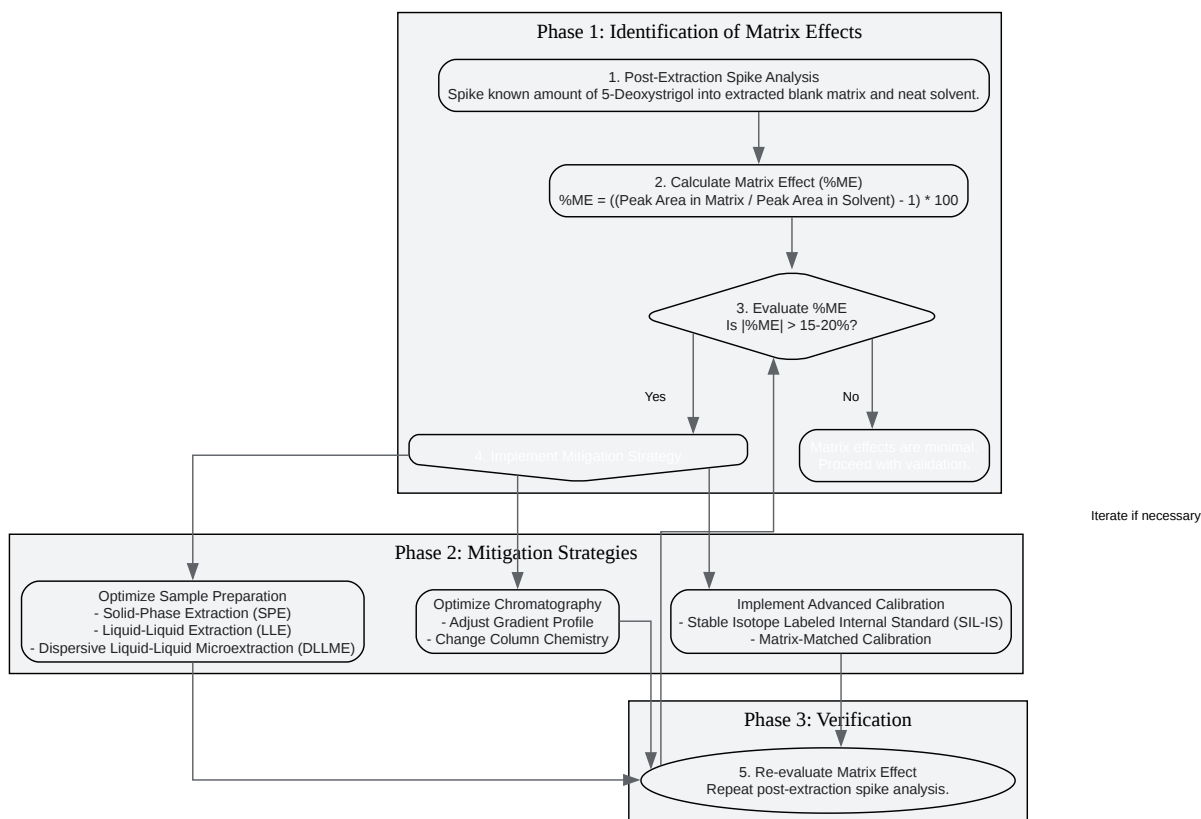
## Troubleshooting Guide: Overcoming Matrix Effects

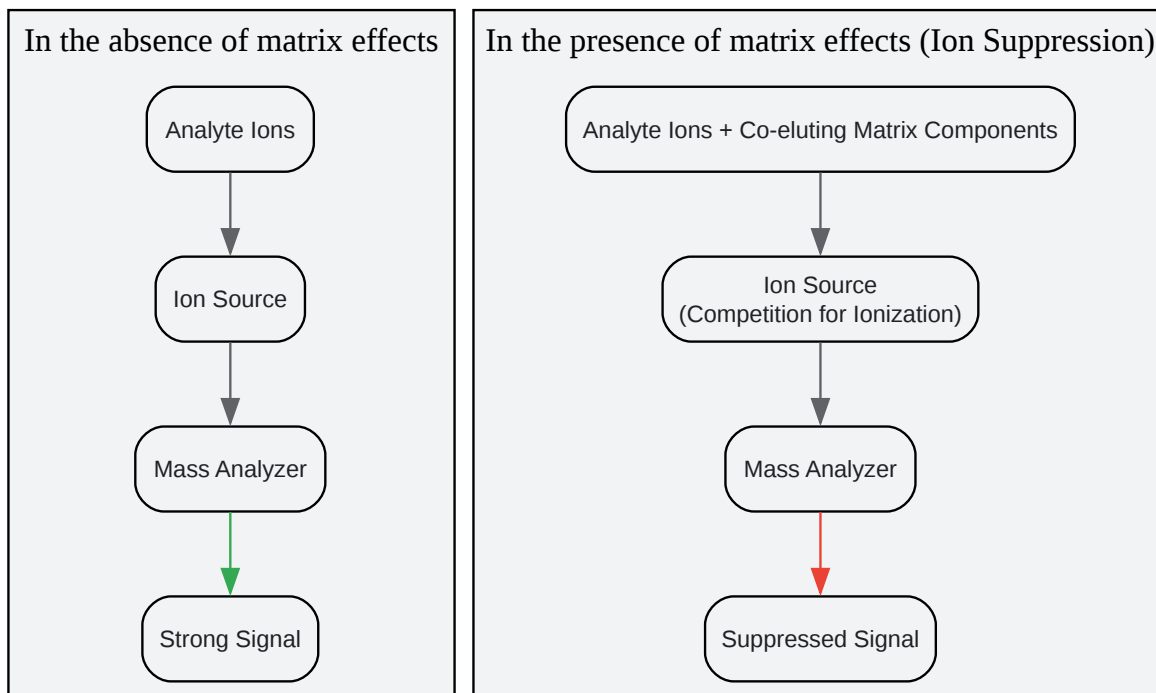
Matrix effects, the suppression or enhancement of ionization of an analyte by co-eluting compounds, are a significant challenge in the sensitive quantification of **5-Deoxystrigol** by LC-MS/MS. This guide provides a systematic approach to identifying and mitigating these effects.

**Question:** I am observing poor reproducibility and inaccurate quantification in my **5-Deoxystrigol** analysis. How can I determine if matrix effects are the cause and what steps can I take to resolve this?

**Answer:**

Follow this workflow to diagnose and address potential matrix effects in your **5-Deoxystrigol** analysis.





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